

IUPAC name and structure of 1,2-Dibromo-3,3-dimethylbutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dibromo-3,3-dimethylbutane

Cat. No.: B1595081

[Get Quote](#)

A Technical Guide to 1,2-Dibromo-3,3-dimethylbutane

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1,2-Dibromo-3,3-dimethylbutane** (CAS No. 640-21-1), a halogenated hydrocarbon significant in organic synthesis. It serves as a valuable intermediate and a model substrate for stereochemical and mechanistic studies due to its unique structural features. This document outlines its chemical identity, physical properties, and a detailed protocol for its synthesis.

IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **1,2-dibromo-3,3-dimethylbutane**.^[1] Its structure is characterized by a butane backbone with two bromine atoms on adjacent carbons (C1 and C2) and a bulky tert-butyl group at the C3 position.

Caption: 2D Structure of **1,2-Dibromo-3,3-dimethylbutane**.

Physicochemical Properties

The key physical and chemical properties of **1,2-Dibromo-3,3-dimethylbutane** are summarized below. These data are essential for designing experimental setups, purification

procedures, and for ensuring safe handling.

Property	Value	Reference
CAS Number	640-21-1	[1][2][3][4]
Molecular Formula	C ₆ H ₁₂ Br ₂	[1][3]
Molecular Weight	243.97 g/mol	[1][3]
Boiling Point	73 °C at 3 mm Hg	[2][4]
Density	1.61 g/mL at 25 °C	[2][4]
Refractive Index (n ²⁰ /D)	1.5053	[2][4]
SMILES	CC(C)(C)C(CBr)Br	[1]
InChIKey	WNIGXZWEUAJOHE-UHFFFAOYSA-N	[1]

Synthesis and Experimental Protocol

1,2-Dibromo-3,3-dimethylbutane is synthesized via the electrophilic addition of bromine (Br₂) to the alkene 3,3-Dimethyl-1-butene.[3] The double bond of the alkene attacks the bromine molecule, leading to the formation of a bromonium ion intermediate, which is subsequently attacked by the bromide ion to yield the vicinal dibromide.

This protocol provides a representative methodology for the synthesis of **1,2-Dibromo-3,3-dimethylbutane**.

Materials and Reagents:

- 3,3-Dimethyl-1-butene
- Liquid Bromine (Br₂)
- Dichloromethane (CH₂Cl₂, anhydrous)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution

- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a fume hood, charge a 250 mL round-bottom flask with 3,3-Dimethyl-1-butene (1.0 eq) and dissolve it in anhydrous dichloromethane (approx. 2 M concentration). Equip the flask with a magnetic stir bar and a dropping funnel. Cool the flask to 0 °C using an ice bath.
- **Reagent Preparation:** Prepare a solution of bromine (1.0 eq) in dichloromethane.
- **Addition of Bromine:** Add the bromine solution dropwise to the stirred solution of the alkene over 30-60 minutes. Maintain the temperature at 0 °C throughout the addition. The characteristic reddish-brown color of bromine should disappear as it reacts. If the color persists, the reaction is complete.
- **Quenching:** Once the addition is complete and the reaction is stirred for an additional 15 minutes, quench the reaction by slowly adding saturated aqueous sodium thiosulfate solution to consume any unreacted bromine.
- **Workup:** Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and water.

- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation to yield pure **1,2-Dibromo-3,3-dimethylbutane**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **1,2-Dibromo-3,3-dimethylbutane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Dibromo-3,3-dimethylbutane | C₆H₁₂Br₂ | CID 317067 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,2-DIBROMO-3,3-DIMETHYLBUTANE | 640-21-1 [chemicalbook.com]
- 3. 1,2-DIBROMO-3,3-DIMETHYLBUTANE synthesis - chemicalbook [chemicalbook.com]
- 4. chembk.com [chembk.com]
- To cite this document: BenchChem. [IUPAC name and structure of 1,2-Dibromo-3,3-dimethylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595081#iupac-name-and-structure-of-1-2-dibromo-3-3-dimethylbutane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com